

# Technical Guide: Basicity and pKa Profile of 2-(2-Methoxyethyl)-2-methylmorpholine

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## Compound of Interest

Compound Name: 2-(2-Methoxyethyl)-2-methylmorpholine

CAS No.: 1485656-13-0

Cat. No.: B2368588

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## Executive Summary

**2-(2-Methoxyethyl)-2-methylmorpholine** is a gem-disubstituted morpholine derivative. While the parent morpholine scaffold is ubiquitous in drug discovery (found in Linezolid, Gefitinib), the 2,2-disubstitution pattern introduces unique conformational constraints and steric parameters.

This guide addresses the specific electronic and steric factors influencing the basicity of the morpholine nitrogen in this system. Based on Structure-Activity Relationship (SAR) analysis of analogous systems, the pKa of the conjugate acid is estimated to be in the range of 8.1 – 8.5, slightly distinct from the parent morpholine (pKa 8.36) due to the interplay between the steric bulk of the quaternary C2 center and the distal inductive effect of the methoxyethyl ether.

## Structural Analysis & Physicochemical Context

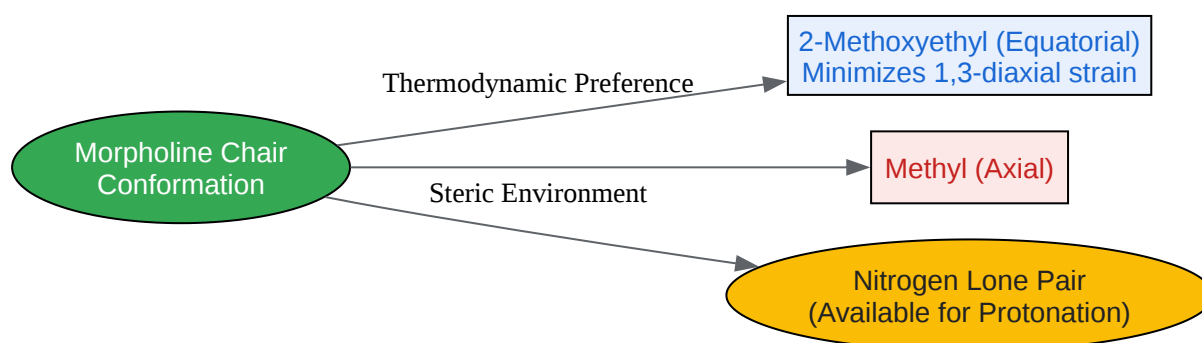
### Chemical Identity[1][2][3]

- Systematic Name: **2-(2-Methoxyethyl)-2-methylmorpholine**

- Core Scaffold: 1,4-Oxazinane (Morpholine)[1][2]
- Substitution: Geminal disubstitution at the C2 position (methyl and 2-methoxyethyl groups).
- Stereochemistry: The C2 center is chiral. In non-enantioselective synthesis, this exists as a racemate.

## Conformational Dynamics

The morpholine ring predominantly adopts a chair conformation to minimize torsional strain. In 2,2-disubstituted systems, the larger substituent (2-methoxyethyl) will preferentially occupy the equatorial position to avoid 1,3-diaxial interactions, forcing the smaller methyl group into the axial position. This "conformational lock" stabilizes the ring but creates a defined steric environment around the adjacent nitrogen atom (N4), influencing protonation kinetics and solvation.



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Figure 1: Conformational preference of the 2,2-disubstituted morpholine ring.

## pKa and Basicity Analysis

### The Baseline: Morpholine

The pKa of the conjugate acid of unsubstituted morpholine is 8.36 at 25°C. This value reflects the electron-withdrawing inductive effect (-I) of the oxygen atom at position 1, which lowers the pKa relative to piperidine (pKa ~11.2).

## Substituent Effects in 2-(2-Methoxyethyl)-2-methylmorpholine

To determine the pKa of the target molecule, we must account for two competing vectors:

- **Steric Hindrance (Solvation Effect):** The gem-dimethyl-like substitution at C2 creates steric bulk adjacent to the nitrogen center. In aqueous solution, the stability of the protonated ammonium cation depends heavily on hydrogen bonding with solvent water molecules. Steric crowding hinders this solvation, destabilizing the cation and typically lowering the pKa by 0.1 – 0.3 units compared to the parent ring.
- **Electronic Inductive Effects:**
  - **C2-Methyl (+I Effect):** Alkyl groups are weakly electron-donating. In the gas phase, this increases basicity. In water, this is often negated by the solvation penalty described above.
  - **C2-Methoxyethyl (-I Effect):** The ether oxygen in the side chain is separated from the ring carbon by two methylene units (gamma-position relative to the ring C2, delta-position relative to N4). The inductive withdrawal is attenuated by distance but still exerts a minor electron-withdrawing influence, potentially lowering the pKa slightly.

### Predicted pKa Value

Synthesizing these factors, the pKa of **2-(2-Methoxyethyl)-2-methylmorpholine** is predicted to be slightly lower than or comparable to 2-methylmorpholine.

| Compound                              | pKa<br>(Experimental/Predicted) | Rationale                                                              |
|---------------------------------------|---------------------------------|------------------------------------------------------------------------|
| Morpholine                            | 8.36 (Exp)                      | Baseline reference.                                                    |
| 2-Methylmorpholine                    | ~8.2 – 8.4 (Pred)               | Methyl group (+I) balances slight steric hindrance.                    |
| 2-(2-Methoxyethyl)-2-methylmorpholine | 8.1 – 8.5 (Est)                 | Steric bulk at C2 + remote ether withdrawal slightly dampens basicity. |

## Experimental Determination Protocols

As a Senior Application Scientist, relying on prediction is insufficient for critical drug development stages. The following protocols define the self-validating systems required to measure the exact pKa.

### Protocol A: Potentiometric Titration (Gold Standard)

This method is preferred for compounds with aqueous solubility > 0.5 mM.

Reagents:

- Analyte: 5 mg of pure **2-(2-Methoxyethyl)-2-methylmorpholine** hydrochloride.
- Titrant: 0.1 M KOH (standardized, CO<sub>2</sub>-free).
- Solvent: Degassed HPLC-grade water (ionic strength adjusted to 0.15 M with KCl).

Workflow:

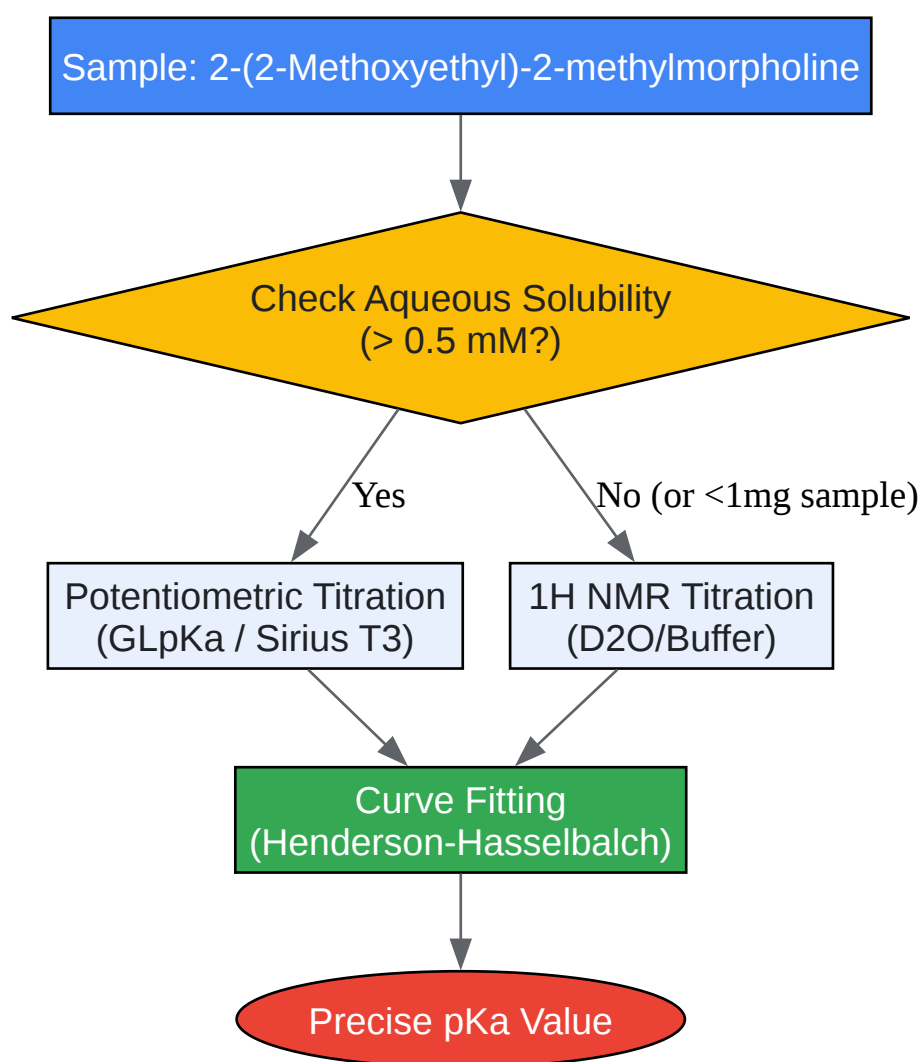
- System Calibration: Calibrate the glass electrode using a 3-point buffer system (pH 4.0, 7.0, 10.0) at 25°C.
- Blank Titration: Titrate the solvent blank to determine background carbonate levels.
- Sample Titration: Dissolve the compound in 20 mL solvent. Titrate from pH 2.5 to pH 11.0 using micro-dosing (0.5 µL increments near equivalence point).
- Data Processing: Use the Bjerrum difference plot or Gran plot to identify the inflection point (pKa).

### Protocol B: NMR-pH Titration (For Low Solubility/Small Scale)

If the compound is scarce (<1 mg), <sup>1</sup>H NMR titration is non-destructive and highly accurate.

Methodology:

- Prepare a solution of the compound in D<sub>2</sub>O (buffered).
- Adjust pH using DCl/NaOD.
- Monitor the chemical shift of the C3-methylene protons (adjacent to Nitrogen) or the C2-Methyl group. These signals will shift significantly upon protonation of the nitrogen.
- Plot Chemical Shift ( ) vs. pH. The inflection point of the sigmoidal curve corresponds to the pK<sub>a</sub>.



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Figure 2: Decision tree for experimental pK<sub>a</sub> determination.

## Implications for Drug Design

Understanding the basicity of this morpholine derivative allows for strategic manipulation of a drug's physicochemical profile.

## Solubility and Formulation

With a  $pK_a \sim 8.3$ , the compound will be predominantly protonated (>99%) at gastric pH (1.2) and significantly protonated (~90%) at early duodenal pH (6.5).

- **Salt Selection:** It will readily form stable salts (Hydrochloride, Fumarate) to enhance solid-state stability and dissolution rates.
- **Lysosomotropism:** Weak bases with  $pK_a > 8.0$  and moderate lipophilicity can accumulate in acidic lysosomes (pH ~5). This compound carries a risk of lysosomal trapping, which should be screened early in ADME assays.

## Lipophilicity (LogD)

The introduction of the methoxyethyl group increases the lipophilicity compared to 2-methylmorpholine, but the ether oxygen provides a hydrogen bond acceptor site, maintaining aqueous solubility.

- **LogP (Neutral):** Estimated ~0.5 – 0.8.
- **LogD (pH 7.4):** Will be lower than LogP due to ionization.

Assuming  $pK_a$  8.3 and LogP 0.6:

This hydrophilic LogD suggests excellent solubility in blood plasma and low risk of non-specific protein binding.

## References

- Morpholine  $pK_a$  Data
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